

C.I. Acid Red 154 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Acid red 154

Cat. No.: B15553466

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C.I. Acid Red 154: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and analytical methodologies for **C.I. Acid Red 154**, a disazo acid dye. The information is intended to support research, development, and quality control activities involving this compound.

Chemical and Physical Properties

C.I. Acid Red 154 is a deep purple powder with good solubility in water.^[1] Its chemical and physical properties are summarized in the tables below.

Identification and General Properties

Property	Value	Reference
C.I. Name	Acid Red 154	[1]
C.I. Number	24800	[1]
CAS Number	6507-79-5	[1]
Molecular Formula	C ₄₀ H ₃₄ N ₄ Na ₂ O ₁₀ S ₂	[1]
Appearance	Deep purple powder	[1]

Quantitative Physical and Chemical Data

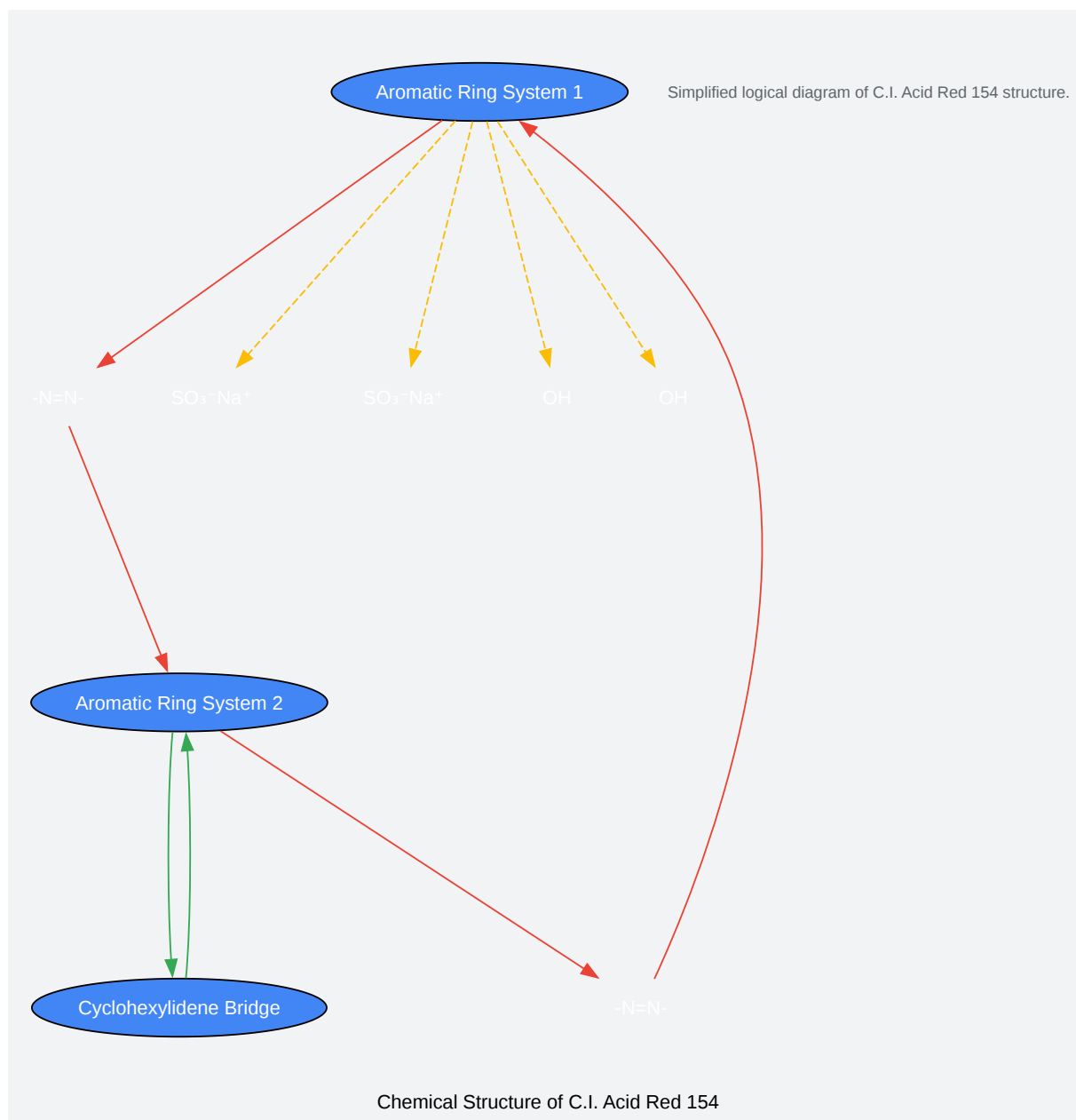
Property	Value	Conditions	Reference
Molecular Weight	840.83 g/mol	[1]	
Density	1.471 g/cm ³	at 20°C	
Vapor Pressure	0 Pa	at 25°C	
Water Solubility	117.47 g/L	at 20°C	

Solubility and Appearance in Different Solvents

Solvent	Solubility	Appearance of Solution	Reference
Water	Soluble	Magenta	
Ethanol	Slightly soluble	Magenta	
Concentrated Hydrochloric Acid	-	Wine Red	
Concentrated Sodium Hydroxide	-	Jujube Red	
Concentrated Sulfuric Acid	-	Dark Purple (turns pink upon dilution)	[1]

Chemical Structure

C.I. Acid Red 154 is classified as a double azo dye.[1] The structure consists of two azo groups (-N=N-) connecting aromatic rings.

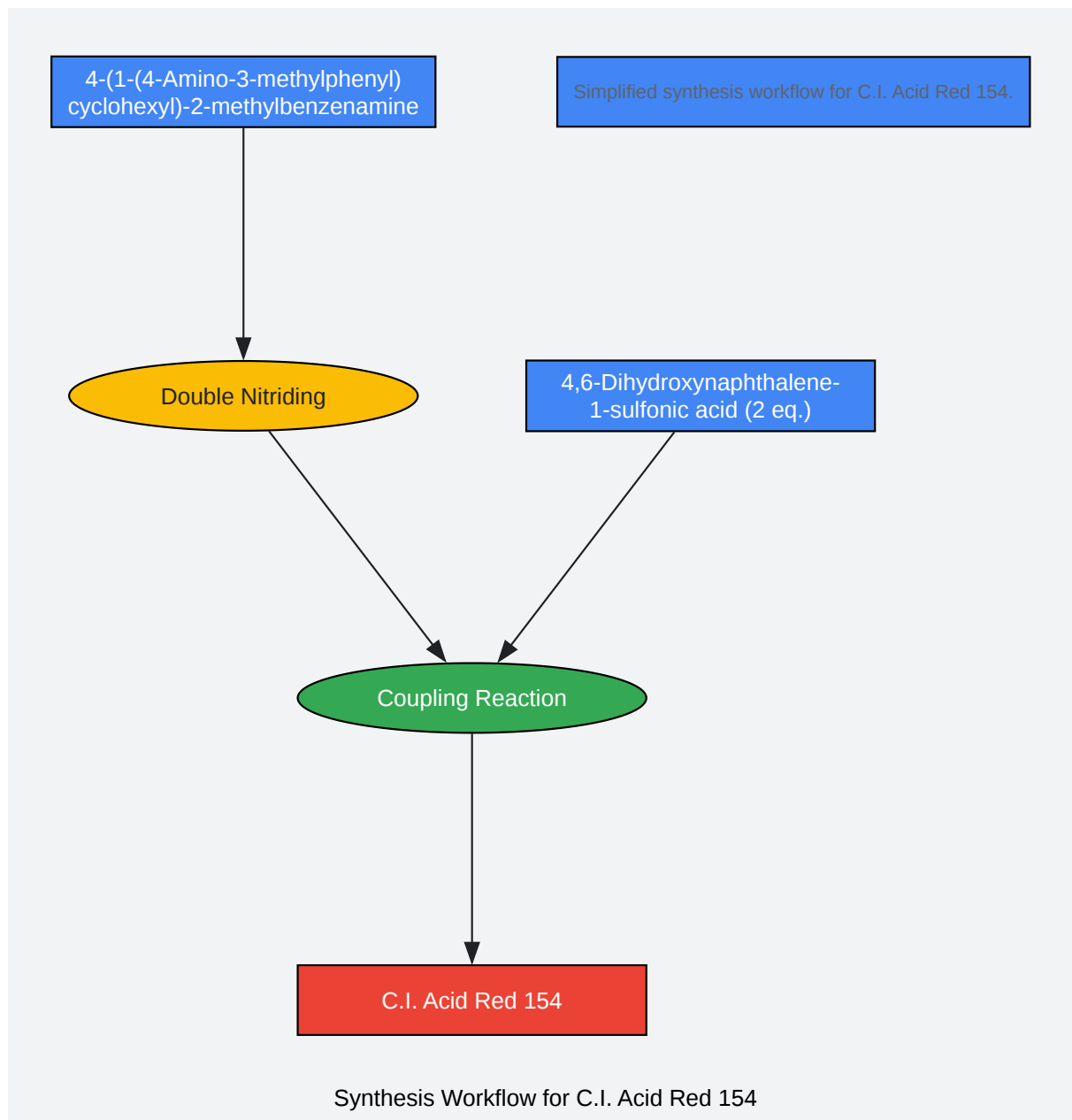


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Caption: Simplified logical diagram of **C.I. Acid Red 154** structure.

Synthesis

The synthesis of **C.I. Acid Red 154** involves a coupling reaction. Specifically, 4-(1-(4-Amino-3-methylphenyl)cyclohexyl)-2-methylbenzenamine is double nitrated and then coupled with two molecules of 4,6-Dihydroxynaphthalene-1-sulfonic acid.^[1]





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References

- 1. worlddyevariety.com [worlddyevariety.com]
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